

Personal protective equipment for handling Oleoyl-d-lysine

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Compound of Interest

Compound Name: Oleoyl-d-lysine

Cat. No.: B12391061

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Essential Safety and Handling Guide for Oleoyl-d-lysine

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety, handling, and disposal information for **Oleoyl-d-lysine**, a selective Glycine Transporter-2 (GlyT2) inhibitor utilized in neuroscience research, particularly in the study of neuropathic pain. Adherence to these guidelines is crucial for ensuring laboratory safety and the integrity of experimental outcomes.

Hazard Identification and Personal Protective Equipment (PPE)

There are conflicting reports regarding the hazard classification of **Oleoyl-d-lysine**. One Safety Data Sheet (SDS) classifies it as "Acute toxicity, Oral (Category 4)" and hazardous to the aquatic environment, while another SDS for the sodium salt version indicates no classification. [1] Therefore, it is imperative to handle this compound with caution, assuming the more stringent hazard classification.

Recommended Personal Protective Equipment (PPE):

PPE Category	Item	Specification
Eye Protection	Safety Glasses	with side shields, or goggles.
Hand Protection	Chemical-resistant gloves	Nitrile or other appropriate material.
Body Protection	Laboratory Coat	---
Respiratory	Not generally required	Use in a well-ventilated area. A NIOSH-approved respirator may be necessary for handling large quantities or when generating dust or aerosols.

Operational Plan: Handling and Storage

Proper handling and storage are critical to maintain the stability and purity of **Oleoyl-d-lysine** and to ensure the safety of laboratory personnel.

Storage Conditions:

Form	Storage Temperature	Duration
Powder	-20°C	Long-term
In Solvent	-80°C	Long-term

General Handling Procedures:

- Ventilation: Handle **Oleoyl-d-lysine** in a well-ventilated area, preferably within a chemical fume hood to avoid inhalation of any dust or aerosols.[\[1\]](#)
- Avoid Contact: Prevent direct contact with skin, eyes, and clothing by wearing the appropriate PPE.
- Weighing: When weighing the powdered form, do so carefully to minimize the creation of dust.

- **Solution Preparation:** When dissolving in solvents such as DMSO, DMF, or ethanol, add the solvent to the pre-weighed compound slowly.

Experimental Protocols: Preparation for In Vivo Studies

Oleoyl-d-lysine has been used in rodent models of neuropathic pain, administered via intraperitoneal (i.p.) injection.[2][3][4][5] The following is a general protocol for preparing an injection solution based on published research. Researchers should adapt this protocol based on their specific experimental needs and institutional guidelines.

Solubility Data:

Solvent	Solubility
DMF	~10 mg/mL
DMSO	~30 mg/mL
Ethanol	~50 mg/mL
PBS (pH 7.2)	~0.25 mg/mL

Source: Cayman Chemical[6]

Protocol for Preparation of **Oleoyl-d-lysine** for Intraperitoneal Injection:

- **Objective:** To prepare a sterile solution of **Oleoyl-d-lysine** for i.p. injection in a rodent model.
- **Materials:**
 - **Oleoyl-d-lysine** (powder)
 - Sterile Dimethyl sulfoxide (DMSO)
 - Sterile saline (0.9% NaCl)
 - Sterile, pyrogen-free microcentrifuge tubes or vials

- Calibrated pipettes and sterile, filtered pipette tips
- Vortex mixer
- Procedure:
 1. Aseptically weigh the required amount of **Oleoyl-d-lysine** powder in a sterile microcentrifuge tube.
 2. To create a stock solution, add a small volume of DMSO to the powder. For example, to achieve a 30 mg/mL stock solution, add the appropriate volume of DMSO.
 3. Vortex the tube until the **Oleoyl-d-lysine** is completely dissolved.
 4. For the final injection solution, further dilute the DMSO stock solution with sterile saline to the desired final concentration for the target dose (e.g., 30 mg/kg). Be mindful of the final DMSO concentration in the injection volume, as high concentrations can be toxic to animals. It is recommended to keep the final DMSO concentration below 5-10%.
 5. Visually inspect the final solution to ensure it is clear and free of precipitation before administration.
 6. Administer the solution via intraperitoneal injection according to your institution's approved animal handling protocols.

Disposal Plan

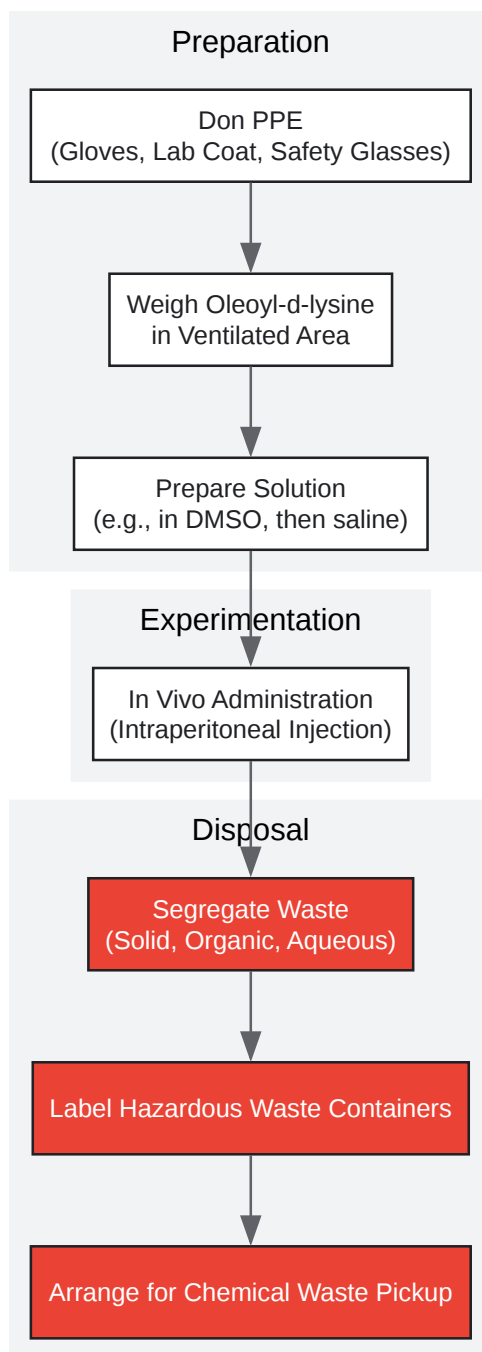
All waste materials contaminated with **Oleoyl-d-lysine** must be disposed of in accordance with local, state, and federal regulations.

Waste Stream Management:

Waste Type	Disposal Container	Disposal Method
Solid Waste	Labeled Hazardous Waste Container	Collect in a sealed, labeled container for chemical waste pickup. This includes contaminated PPE (gloves, etc.), weigh boats, and empty vials.
Liquid Waste (Organic Solvents)	Labeled Hazardous Waste Container for Organic Solvents	Collect solutions of Oleoyl-d-lysine in organic solvents (e.g., DMSO, ethanol) in a designated, sealed container for hazardous waste disposal.
Liquid Waste (Aqueous Solutions)	Labeled Hazardous Waste Container for Aqueous Waste	Due to its aquatic toxicity, aqueous solutions containing Oleoyl-d-lysine should not be poured down the drain. Collect in a designated, sealed container for hazardous waste disposal.

Workflow Diagram

Safe Handling Workflow for Oleoyl-d-lysine

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Caption: A flowchart illustrating the key steps for the safe handling of **Oleoyl-d-lysine**, from preparation to disposal.

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